

# Essential Safety and Operational Guide for Handling 2-Furonitrile

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## Compound of Interest

Compound Name: 2-Furonitrile

Cat. No.: B073164

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Furonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Understanding the Hazards of 2-Furonitrile

**2-Furonitrile** is a hazardous chemical that requires careful handling. It is a flammable liquid and vapor, and is harmful if swallowed, in contact with skin, or inhaled.<sup>[1][2][3]</sup> It is also classified as causing serious eye damage.<sup>[1][3]</sup> Awareness of these hazards is the first step in safe handling.

Table 1: Hazard Identification for **2-Furonitrile**

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammability	Flammable Liquid, Category 3	Danger	H226: Flammable liquid and vapor.[1][3]
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	Danger	H302: Harmful if swallowed.[1][3] H312: Harmful in contact with skin.[1][3] H332: Harmful if inhaled.[1][3]
Eye Damage	Category 1	Danger	H318: Causes serious eye damage.[1][3]

## Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Furonitrile**.

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Required PPE	Specifications & Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles must meet EU EN166 or ANSI Z87.1 standards.[3][4] A face shield should be worn over goggles, especially when there is a risk of splashing.[2][5]
Skin and Body Protection	Chemical-resistant and flame-retardant lab coat over long-sleeved clothing and long pants.	A 100% cotton or other flame-resistant lab coat is required. Ensure the lab coat is buttoned. Wear appropriate shoes that cover the entire foot.[2]
Hand Protection	Double gloving with chemical-resistant gloves (e.g., thicker nitrile or neoprene).	Standard disposable nitrile gloves (≥4mil) may offer splash protection but should be replaced immediately upon contact.[2][6] For more prolonged handling, consult manufacturer-specific glove resistance charts. Always inspect gloves for damage before use.[7]
Respiratory Protection	Use in a certified chemical fume hood.	All handling of 2-Furonitrile must be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [1][2][4][8] If exposure limits are exceeded, a NIOSH/MSHA approved full-face respirator with an appropriate filter (e.g., type ABEK) should be used.[3]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling is critical for safety. The following diagram and steps outline the standard operating procedure for handling **2-Furonitrile** from preparation to use.

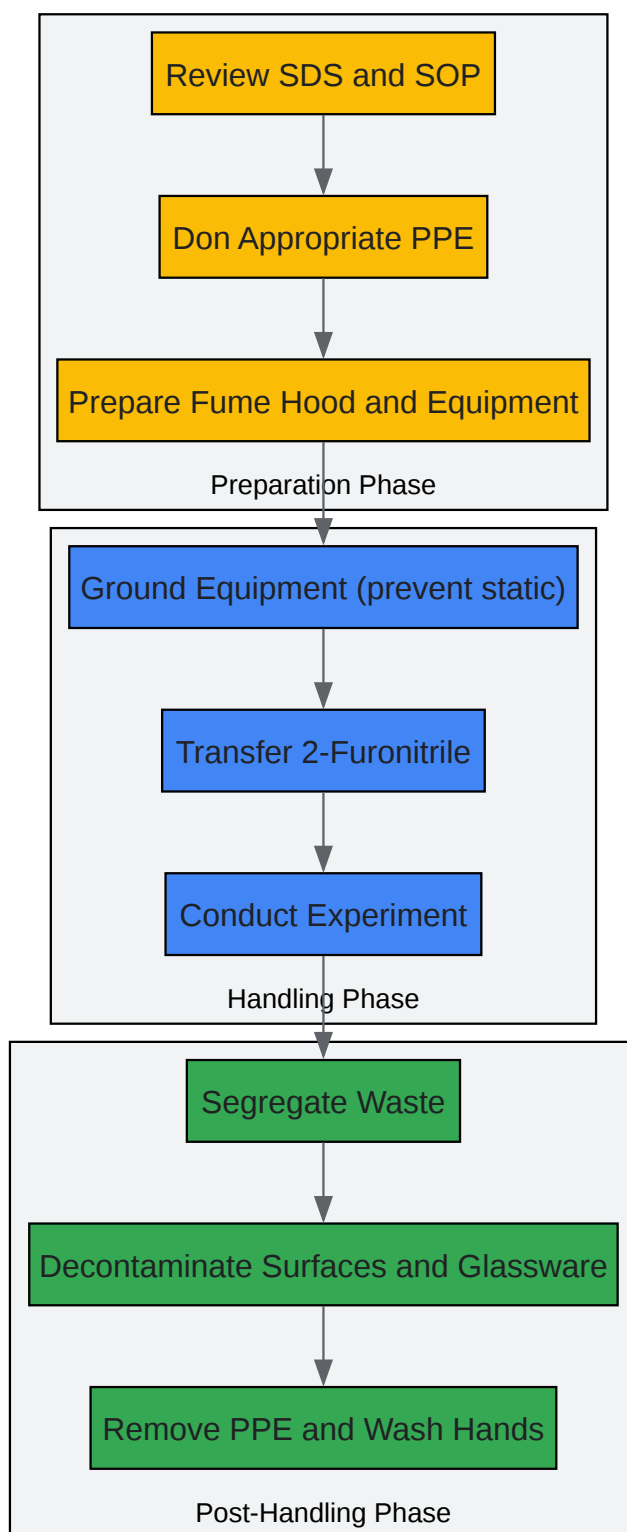


Figure 1: Experimental Workflow for Handling 2-Furonitrile

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Caption: Workflow for handling **2-Furonitrile**.

### Detailed Steps:

- **Preparation and Review:** Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **2-Furonitrile** and this Standard Operating Procedure (SOP).<sup>[5]</sup> Ensure eyewash stations and safety showers are accessible and unobstructed.<sup>[2][4]</sup>
- **Personal Protective Equipment (PPE):** Don all required PPE as outlined in Table 2.
- **Fume Hood and Equipment Preparation:** Ensure the chemical fume hood is functioning correctly.<sup>[1]</sup> Gather and prepare all necessary equipment, ensuring it is clean and in good condition. Use spark-proof tools and explosion-proof equipment.<sup>[4][8]</sup>
- **Grounding:** To prevent static discharge, which can ignite flammable vapors, ensure that all metal containers and equipment are properly grounded and bonded during transfer.<sup>[2][9]</sup>
- **Chemical Handling:** Conduct all transfers and manipulations of **2-Furonitrile** inside the fume hood with the sash at the lowest practical height.<sup>[1][8]</sup> Avoid heating with open flames; use heating mantles, water baths, or oil baths.<sup>[2]</sup>
- **Waste Segregation:** As waste is generated, segregate it into appropriately labeled hazardous waste containers. Contaminated items such as pipette tips and wipes must be disposed of as hazardous waste.<sup>[2][10]</sup>
- **Decontamination:** After the experiment is complete, decontaminate all surfaces, glassware, and equipment that came into contact with **2-Furonitrile**.<sup>[1]</sup>
- **Doffing PPE and Hygiene:** Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.<sup>[1][9]</sup>

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Furonitrile** and associated contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

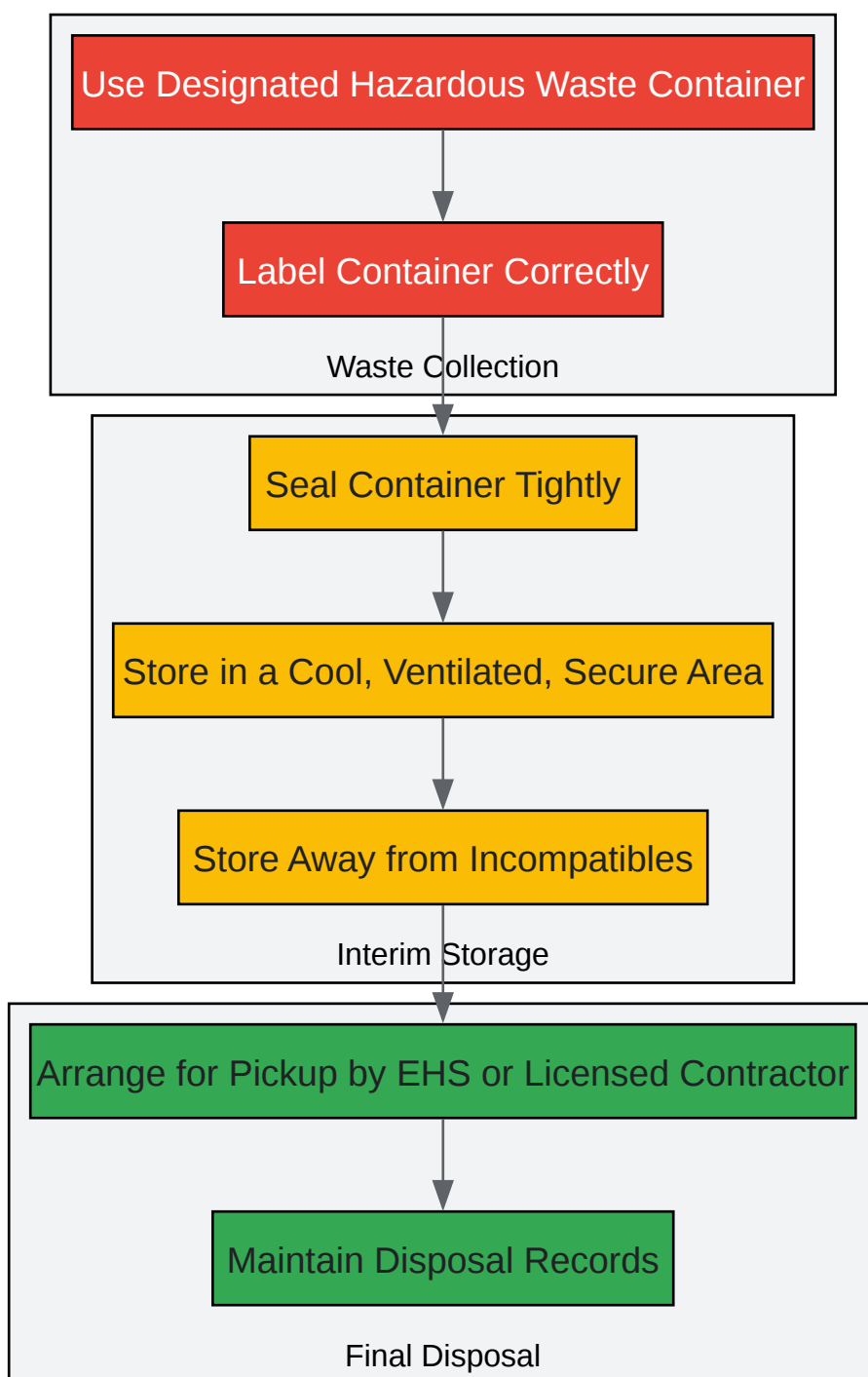


Figure 2: Disposal Workflow for 2-Furonitrile Waste

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Caption: Disposal workflow for **2-Furonitrile** waste.

Detailed Steps:

- Waste Characterization: All **2-Furonitrile** waste, including contaminated materials, must be treated as hazardous waste.[\[2\]](#)[\[10\]](#)
- Containerization: Use a dedicated, leak-proof, and chemically compatible container for waste collection.[\[10\]](#) Do not mix with incompatible waste streams.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Furonitrile**," and any associated hazard symbols (e.g., flammable, toxic).[\[10\]](#)
- Storage: Keep the waste container tightly sealed when not in use. Store it in a designated, cool, and well-ventilated secondary containment area, away from heat, ignition sources, and incompatible materials like strong oxidizing agents, acids, and bases.[\[4\]](#)[\[8\]](#)[\[10\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[10\]](#) Controlled incineration at a licensed facility is a potential disposal method for furan-containing compounds.[\[11\]](#)[\[12\]](#) Do not dispose of **2-Furonitrile** down the drain.[\[11\]](#)
- Record Keeping: Maintain accurate records of all hazardous waste generated and disposed of, in accordance with institutional and regulatory requirements.

## Emergency Procedures

### Spill Response:

- Small Spill: Alert others in the area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).[\[10\]](#)[\[13\]](#) Collect the material using non-sparking tools and place it in a sealed container for hazardous waste disposal.[\[4\]](#) Clean the spill area with soap and water.[\[14\]](#)
- Large Spill: Evacuate the area immediately. Remove all ignition sources.[\[9\]](#) Alert your supervisor and contact your institution's EHS or emergency response team.

### Exposure Response:



- Skin Contact: Immediately remove all contaminated clothing.[1] Rinse the affected skin with plenty of water for at least 15 minutes.[2] Seek medical attention.
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so.[1] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] Seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2] Seek immediate medical attention.

#### Fire Response:

- In case of a small fire, use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[2] For a larger fire, evacuate the area and call emergency services.

## Quantitative Data Summary

Table 3: Physical and Chemical Properties of **2-Furonitrile**

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> NO
Molecular Weight	93.08 g/mol [4]
Appearance	Light yellow to yellow-orange liquid[2][4]
Boiling Point	146 - 148 °C[4][9]
Flash Point	35 °C (95 °F) - closed cup[4][9]
Density	1.060 - 1.064 g/mL at 25 °C[9]
Solubility	Slightly soluble in water. Soluble in most common organic solvents.[9]

Table 4: Exposure Limits

Parameter	Value	Source
NIOSH IDLH (Immediately Dangerous to Life or Health)	25 mg/m <sup>3</sup>	NIOSH[4][15]
ACGIH TLV / OSHA PEL	Not Established	[3][4]

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